

An In-depth Technical Guide to the Physical Properties of 2-Bromopentanedioic Acid

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 2-Bromopentanedioic acid

CAS No.: 51528-22-4

Cat. No.: B1289677

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Foreword

This technical guide provides a comprehensive overview of the known physical properties of **2-Bromopentanedioic acid** (also known as α -Bromoglutaric acid), a molecule of interest in synthetic chemistry and materials science. It is imperative to note that while this guide endeavors to be thorough, there is a conspicuous scarcity of experimentally determined data for this specific compound in publicly accessible literature. Much of the available information is based on computational predictions. This document will clearly distinguish between predicted and experimental data and, where necessary, draw logical comparisons with structurally related compounds to provide a fuller understanding. This guide is intended to be a valuable resource for researchers, aiding in experimental design, safety protocols, and the strategic application of this chemical compound.

Chemical Identity and Structure

2-Bromopentanedioic acid is a dicarboxylic acid with a bromine atom substituted at the alpha (α) position relative to one of the carboxyl groups. This structure imparts specific chemical

reactivity and physical characteristics to the molecule.

- IUPAC Name: **2-Bromopentanedioic acid**
- Synonyms: α -Bromoglutaric acid
- CAS Number: 51528-22-4[1]
- Molecular Formula: C₅H₇BrO₄[1]
- Molecular Weight: 211.01 g/mol [1]
- Canonical SMILES: C(CC(=O)O)C(C(=O)O)Br[1]
- InChI Key: UKUBAEDKWAHORT-UHFFFAOYSA-N[1]

Caption: 2D structure of **2-Bromopentanedioic acid**.

Tabulated Physical Properties

The following table summarizes the available physical property data for **2-Bromopentanedioic acid**. It is critical to note that most of these values are predicted and should be used as estimates pending experimental verification.

Property	Value	Data Type	Source
Molecular Weight	211.01 g/mol	Calculated	PubChem[1]
Boiling Point	331.8 $\pm$ 27.0 °C	Predicted	ChemicalBook[2]
Density	1.852 $\pm$ 0.06 g/cm ³	Predicted	ChemicalBook[2]
pKa	2.78 $\pm$ 0.10	Predicted	ChemicalBook[2]
Melting Point	No data available	-	-
Solubility	No data available	-	-
XLogP3-AA	0.5	Computed	PubChem[1]

Detailed Analysis of Physical Properties

State and Appearance

While no direct observational data for **2-Bromopentanedioic acid** is available, based on its parent compound, glutaric acid (a crystalline solid at room temperature), and other short-chain dicarboxylic acids, it is predicted to be a solid at standard temperature and pressure.

Melting and Boiling Points

There is no experimentally determined melting point available for **2-Bromopentanedioic acid**. The predicted boiling point is high (331.8 ± 27.0 °C), which is expected for a dicarboxylic acid of its molecular weight due to strong intermolecular hydrogen bonding. However, thermal stability is a significant concern. A patent for the synthesis of diethyl 2-bromoglutarate notes that this ester is "a relatively unstable compound, which degrades over time, under the effect of the temperature or in the presence of water." This suggests that the diacid itself may also be susceptible to degradation at elevated temperatures, potentially through decarboxylation or cyclization.

Solubility

Experimental solubility data for **2-Bromopentanedioic acid** is not available. However, we can infer its likely solubility characteristics based on its structure:

- **Water:** The presence of two carboxylic acid groups suggests that it will have some solubility in water due to hydrogen bonding. For comparison, its parent compound, glutaric acid, is soluble in water.
- **Organic Solvents:** It is expected to be soluble in polar organic solvents such as ethanol, DMSO, and dimethylformamide, similar to other small-molecule carboxylic acids. Its solubility in nonpolar solvents like hexane is likely to be low.

Acidity (pKa)

The predicted pKa of 2.78 ± 0.10 indicates that **2-Bromopentanedioic acid** is a relatively strong acid. The electron-withdrawing inductive effect of the bromine atom on the α -carbon increases the acidity of the adjacent carboxylic acid group compared to glutaric acid (pKa1 $\approx$

4.3). The pKa of the second, more distant carboxylic acid group is expected to be closer to that of glutaric acid's second pKa ($\text{pKa}_2 \approx 5.4$).

Spectroscopic Data

No publicly available experimental spectroscopic data (NMR, IR, Mass Spectrometry) for **2-Bromopentanedioic acid** has been identified. The following are predicted characteristics based on its structure:

- ^1H NMR: One would expect to see a multiplet for the proton on the α -carbon, shifted downfield due to the deshielding effects of the adjacent bromine and carboxyl group. The methylene protons would appear as complex multiplets. The acidic protons of the carboxyl groups would likely appear as a broad singlet, the chemical shift of which would be dependent on the solvent and concentration.
- ^{13}C NMR: The spectrum would show five distinct carbon signals. The carbonyl carbons would be the most downfield. The α -carbon bonded to the bromine would also be significantly downfield compared to the other methylene carbons.
- IR Spectroscopy: Key absorbances would include a broad O-H stretch from the carboxylic acid groups (around 3000 cm^{-1}), a sharp C=O stretch (around $1700\text{-}1725\text{ cm}^{-1}$), and a C-Br stretch (typically in the $500\text{-}700\text{ cm}^{-1}$ region).
- Mass Spectrometry: The mass spectrum would be expected to show a molecular ion peak and a characteristic isotopic pattern for a molecule containing one bromine atom (M^+ and $\text{M}+2$ peaks of roughly equal intensity).

Synthesis and Reactivity Considerations

Synthesis

A common route to α -bromo carboxylic acids is the Hell-Volhard-Zelinskii reaction. For **2-Bromopentanedioic acid**, this would involve the reaction of glutaric acid with bromine in the presence of a catalytic amount of phosphorus tribromide.

Caption: Hell-Volhard-Zelinskii reaction for the synthesis of **2-Bromopentanedioic acid**.

A patent also describes a synthesis pathway for dialkyl 2-bromoglutarates starting from L-glutamic acid.[3]

Reactivity and Stability

The presence of the α -bromo group makes **2-Bromopentanedioic acid** a useful synthetic intermediate. The bromine atom is a good leaving group, making the α -carbon susceptible to nucleophilic substitution reactions.

As mentioned earlier, the stability of α -brominated glutarates is a concern. The diethyl ester of 2-bromoglutaric acid is known to be unstable, with a tendency to hydrolyze or cyclize.[3] This suggests that **2-Bromopentanedioic acid** should be stored in a cool, dry environment, away from moisture.

Safety and Handling

There is no specific safety data sheet (SDS) available for **2-Bromopentanedioic acid**.

Therefore, it is crucial to handle this compound with the precautions appropriate for a corrosive and potentially toxic substance, based on the data for analogous compounds.

- General Precautions: Handle in a well-ventilated area, preferably in a fume hood. Avoid inhalation of dust and contact with skin and eyes.[4][5]
- Personal Protective Equipment (PPE): Wear appropriate protective clothing, including chemical-resistant gloves, safety goggles, and a lab coat.[6]
- Storage: Store in a tightly sealed container in a cool, dry place, away from incompatible materials such as strong oxidizing agents and bases.[6]
- In Case of Contact:
 - Eyes: Immediately flush with plenty of water for at least 15 minutes and seek medical attention.
 - Skin: Immediately wash with soap and plenty of water and seek medical attention.
 - Inhalation: Move to fresh air. If not breathing, give artificial respiration. Seek medical attention.

- Ingestion: Do NOT induce vomiting. Seek immediate medical attention.

Conclusion and Future Outlook

2-Bromopentanedioic acid is a compound with potential applications in organic synthesis and polymer chemistry.[2] However, the lack of comprehensive experimental data on its physical properties presents a significant challenge for its widespread use. This guide has compiled the available predicted data and provided context based on structurally similar molecules. There is a clear need for further experimental investigation to determine the precise physical properties and to fully characterize this compound. Such data will be invaluable for its safe and effective application in research and development.

References

- METHOD FOR THE SYNTHESIS OF 2-BROMOGLUTARIC ACID DIESTERS.
- 2-Bromopentanoic acid | CAS#:584-93-0 | Chemsr. [\[Link\]](#)
- **2-Bromopentanedioic acid** | C5H7BrO4 | CID 18539513 - PubChem. [\[Link\]](#)
- 2-Bromopentanoic acid - Common Chemistry - CAS.org. [\[Link\]](#)
- 2-BROMOPENTANOIC ACID - ChemBK. [\[Link\]](#)
- 2-Bromovaleric acid - NIST WebBook. [\[Link\]](#)
- Material Safety Data Sheet GLUTARIC ACID. [\[Link\]](#)
- Chemical Properties of 2-Bromovaleric acid (CAS 584-93-0) - Cheméo. [\[Link\]](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- [1. 2-Bromopentanedioic acid | C5H7BrO4 | CID 18539513 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- [2. CAS Common Chemistry \[commonchemistry.cas.org\]](#)
- [3. 2-Bromopentanoic acid | CAS#:584-93-0 | Chemsrcc \[chemsrc.com\]](#)
- [4. valsynthese.ch \[valsynthese.ch\]](#)
- [5. fishersci.com \[fishersci.com\]](#)
- [6. fishersci.com \[fishersci.com\]](#)
- To cite this document: BenchChem. [An In-depth Technical Guide to the Physical Properties of 2-Bromopentanedioic Acid]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1289677/docs#an-in-depth-technical-guide-to-the-physical-properties-of-2-bromopentanedioic-acid\]](https://www.benchchem.com/product/b1289677/docs#an-in-depth-technical-guide-to-the-physical-properties-of-2-bromopentanedioic-acid)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check